

# Comparative Analysis of ZINC05007751's Efficacy in Diverse Cancer Models

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## Compound of Interest

Compound Name: ZINC05007751

Cat. No.: B1683637

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For Researchers, Scientists, and Drug Development Professionals: A Head-to-Head Look at a Novel NEK6 Inhibitor

In the landscape of targeted cancer therapy, the NIMA-related kinase 6 (NEK6) has emerged as a promising target due to its pivotal role in cell cycle progression and its overexpression in numerous malignancies. This guide provides a comprehensive comparison of the preclinical efficacy of **ZINC05007751**, a potent NEK6 inhibitor, with alternative compounds. The data presented herein is intended to inform further research and development in this therapeutic area.

## Quantitative Performance Analysis

The following tables summarize the available quantitative data for **ZINC05007751** and its comparators, focusing on enzymatic inhibition and antiproliferative activity in various cancer cell lines.

Table 1: In Vitro NEK6 Enzymatic Inhibition

Compound	Target	IC50 (μM)	Selectivity
ZINC05007751	NEK6	3.4 <sup>[1]</sup>	Selective for NEK1 and NEK6 over NEK2, NEK7, and NEK9. <sup>[1]</sup>
ZINC04384801	NEK6	2.6	Data on broader selectivity is not readily available.

Table 2: Antiproliferative Activity (IC50) in Human Cancer Cell Lines

Compound	MDA-MB-231 (Breast)	PEO1 (Ovarian)	NCI-H1299 (Lung)	HCT-15 (Colon)
ZINC05007751	< 100 μM	< 100 μM	< 100 μM	< 100 μM
ZINC04384801	Not available	Not available	Not available	Not available
T-1101 tosylate	14.8 - 21.5 nM	Not available	Not available	Not available

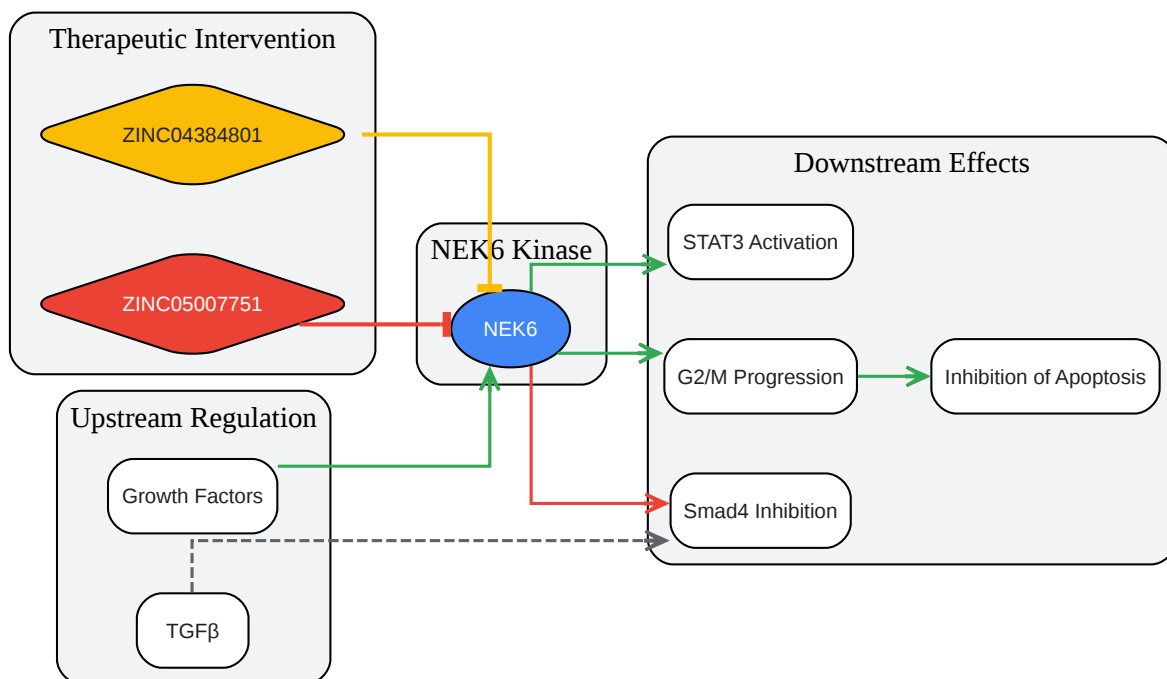
\*Note: Specific IC50 values for **ZINC05007751** in these cell lines are reported to be below 100 μM; however, precise values were not available in the reviewed literature.

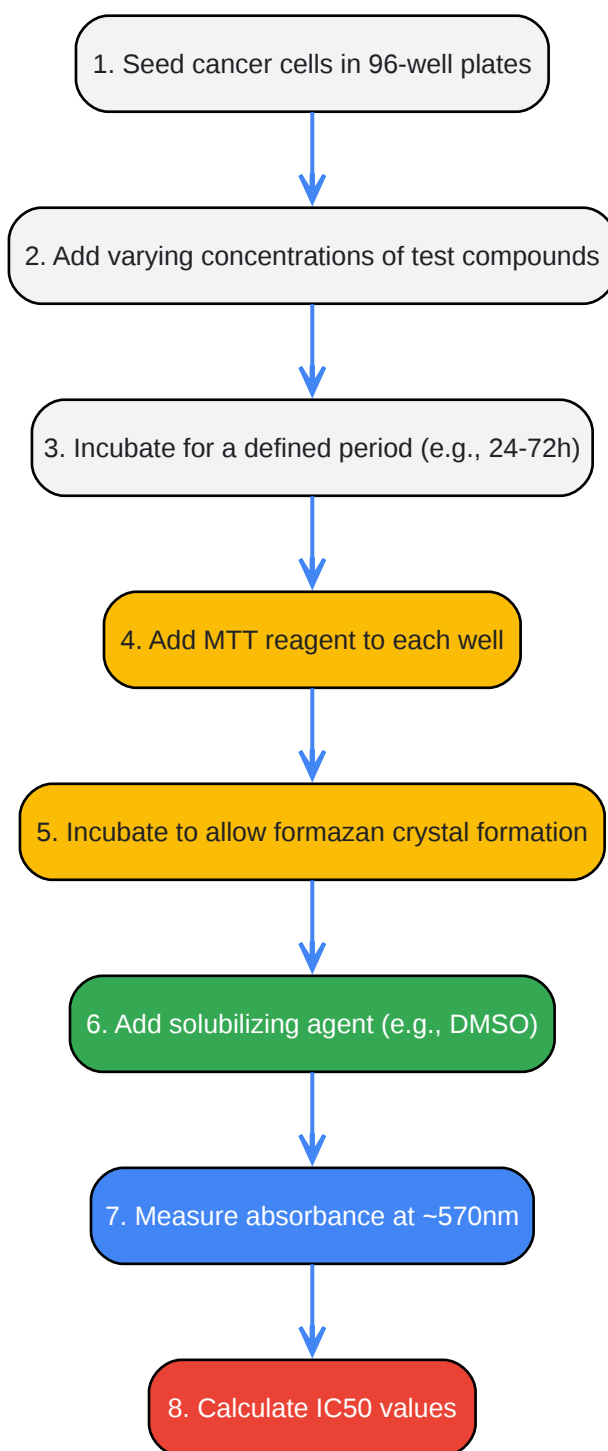
Table 3: Synergistic Effects with Standard Chemotherapy

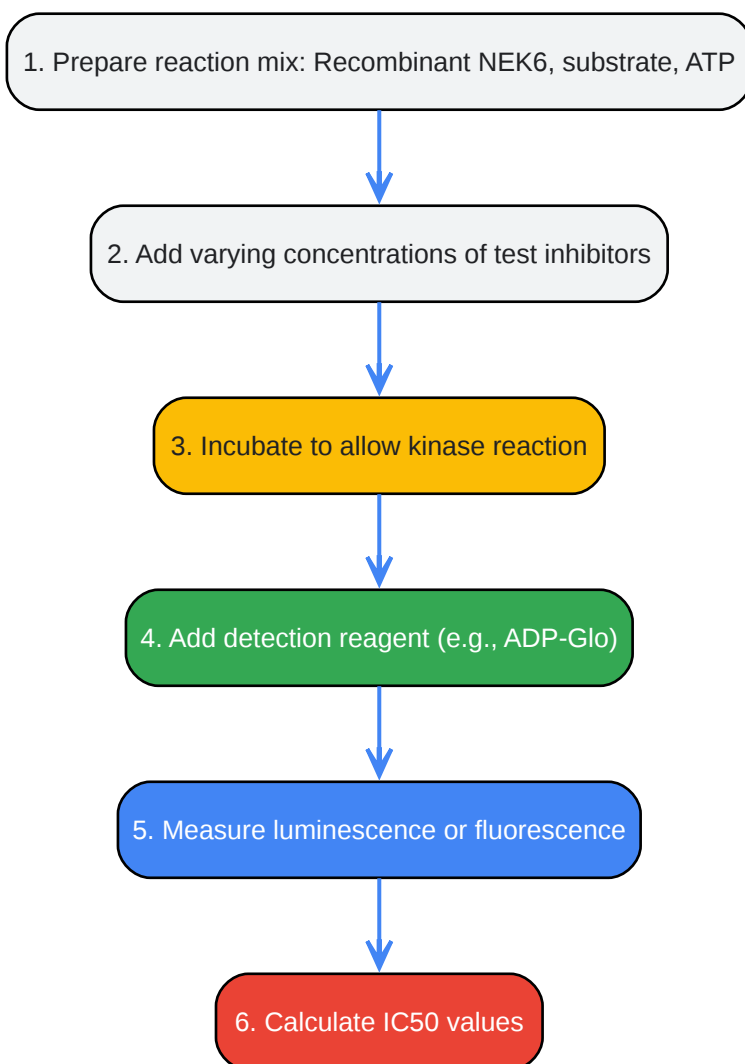
Compound	Combination Agent	Cancer Cell Line	Effect
ZINC05007751	Cisplatin	PEO1 (BRCA2 mutated ovarian)	Reduces Cisplatin IC50 from 7.9 μM to 0.1 μM. <sup>[1]</sup>
ZINC05007751	Paclitaxel	PEO1 (BRCA2 mutated ovarian)	Synergistic effect observed. <sup>[1]</sup>

## Mechanism of Action: The NEK6 Signaling Axis

**ZINC05007751** exerts its anticancer effects by inhibiting NEK6, a kinase that plays a crucial role in the G2/M phase of the cell cycle. Inhibition of NEK6 disrupts mitotic progression, leading to cell cycle arrest and ultimately apoptosis in cancer cells. The following diagram illustrates the central role of NEK6 in cancer cell proliferation and survival.







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## References

- 1. researchgate.net [researchgate.net]
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